

SIKs-IN-1 structure activity relationship

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Compound Focus: SIKs-IN-1

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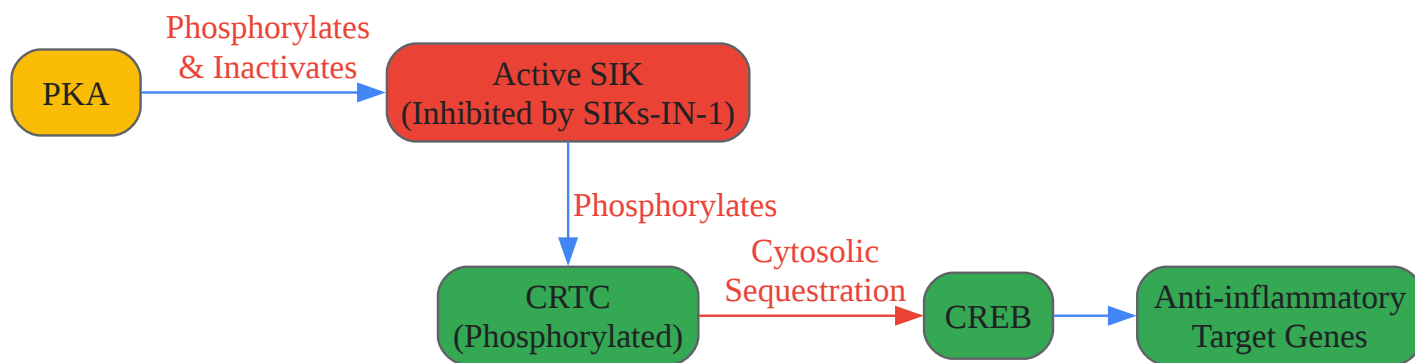
Chemical Profile of SIKs-IN-1

The table below summarizes the core chemical and biological information available for **SIKs-IN-1**.

Property	Description
Chemical Name	A pyrimidine-5-carboxamide derivative [1]
Molecular Formula	C ₂₇ H ₃₁ F ₂ N ₇ O [1]
Molecular Weight	507.58 g/mol [1]
CAS Number	2927557-06-8 [1]
Primary Biological Activity	Salt-inducible kinases (SIKs) inhibitor; shows anti-inflammatory effects in a DSS-induced colitis model by up-regulating IL-10 and down-regulating IL-12 [1]

The Mechanism of SIK Inhibition

To understand how a SIK inhibitor like **SIKs-IN-1** might work, it is helpful to view the general signaling pathway that SIKs are involved in. The following diagram illustrates this pathway and the potential point of inhibition.



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*Generalized SIK signaling pathway and inhibition. **SIKs-IN-1** blocks SIK activity, preventing CRTC phosphorylation and sequestration, allowing it to activate CREB-driven gene expression.*

As the diagram shows, SIKs normally phosphorylate substrates like CRTCs, leading to their cytosolic sequestration. Inhibition of SIKs prevents this, allowing CRTCs to enter the nucleus and promote the transcription of specific genes [2] [3] [4].

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References

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